

4,4'-di-tert-Butylbiphenyl physical properties

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Compound of Interest

Compound Name: 4,4'-di-tert-Butylbiphenyl

Cat. No.: B167987

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An In-depth Technical Guide to the Physical Properties of **4,4'-di-tert-Butylbiphenyl**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4,4'-di-tert-butylbiphenyl**. The information is presented to support research, development, and quality control activities involving this compound. All quantitative data is summarized in clear, structured tables, and detailed experimental protocols for key physical property measurements are provided.

Physical and Chemical Properties

4,4'-di-tert-butylbiphenyl is a solid organic compound, appearing as white to pale yellow crystals or powder.^{[1][2][3]} It is characterized by its biphenyl core substituted with a tert-butyl group at the 4 and 4' positions.

Property	Value	Source(s)
Molecular Formula	C20H26	[4][5][6]
Molecular Weight	266.42 g/mol	[4][5][6]
Melting Point	124.0-131.0 °C	[1][4][7]
Boiling Point	190-192 °C at 13 mmHg	[4][7]
Density	0.924 g/cm ³	[7]
Appearance	White to pale yellow crystals or powder	[1][2][3][7]
Solubility	Soluble in dioxane (0.1 g/mL, clear). Insoluble in water.	[4][7]
CAS Number	1625-91-8	[2][4]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and purity assessment of **4,4'-di-tert-butylbiphenyl**.

Spectroscopic Data	Description	Source(s)
¹ H NMR	(400 MHz, CDCl ₃): δ 7.54 (d, 4H), 7.44 (d, 4H), 1.37 (s, 18H)	[7]
Infrared (IR) Spectrum	Authentic spectrum available from various sources.	[4][5][8]
Mass Spectrum (MS)	Data available through NIST and other databases.	[5][6][9]

Experimental Protocols

The following sections detail the methodologies for the synthesis and determination of the key physical properties of **4,4'-di-tert-butylbiphenyl**.

Synthesis of 4,4'-di-tert-Butylbiphenyl via Friedel-Crafts Alkylation

This protocol describes a common laboratory-scale synthesis of **4,4'-di-tert-butylbiphenyl**.[\[10\]](#)
[\[11\]](#)

Materials:

- Biphenyl
- tert-Butyl chloride
- Anhydrous ferric chloride (FeCl_3)
- Dichloromethane (CH_2Cl_2)
- 10% Hydrochloric acid (HCl)
- Anhydrous calcium chloride (CaCl_2) or sodium sulfate (Na_2SO_4)
- 95% Ethanol

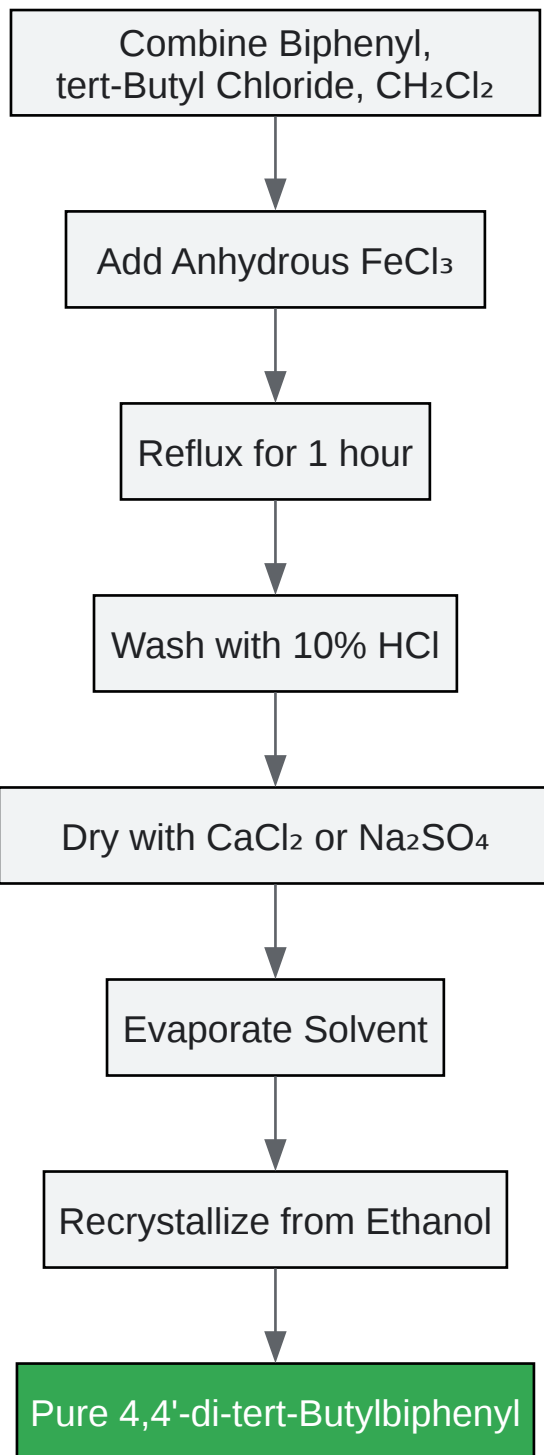
Equipment:

- 250 mL two- or three-necked round-bottomed flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Calcium chloride drying tube
- Gas absorption trap
- Water bath
- Separating funnel
- Rotary evaporator

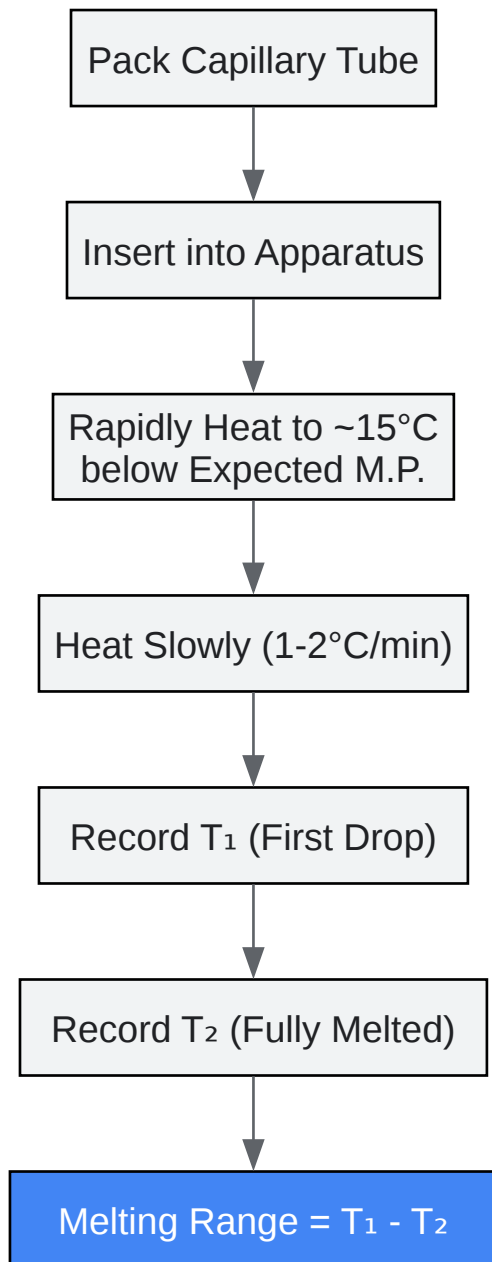
Procedure:

- In a 250 mL round-bottomed flask equipped with a magnetic stirrer, add biphenyl (5 g, 0.03 mol), tert-butyl chloride (10 mL, 0.09 mol), and dry dichloromethane (25 mL).[\[10\]](#)
- Fit a reflux condenser to the flask and attach a calcium chloride tube connected to a gas absorption trap.[\[10\]](#)
- Once the biphenyl has dissolved, add anhydrous ferric chloride (0.2 g, 0.01 mol) and stir the mixture gently. The evolution of HCl gas should be observable.[\[10\]](#)
- Heat the reaction mixture in a water bath and maintain a gentle reflux for 1 hour.[\[10\]](#)
- After cooling, transfer the reaction mixture to a separating funnel.[\[10\]](#)
- Wash the organic layer three times with 20 mL portions of 10% hydrochloric acid.[\[10\]](#)
- Dry the organic layer over anhydrous calcium chloride or sodium sulfate.[\[10\]](#)[\[11\]](#)
- Filter the solution into a round-bottomed flask and remove the solvent using a rotary evaporator.[\[10\]](#)[\[11\]](#)
- Recrystallize the crude product from 95% ethanol to obtain the purified **4,4'-di-tert-butylbiphenyl**.[\[10\]](#)

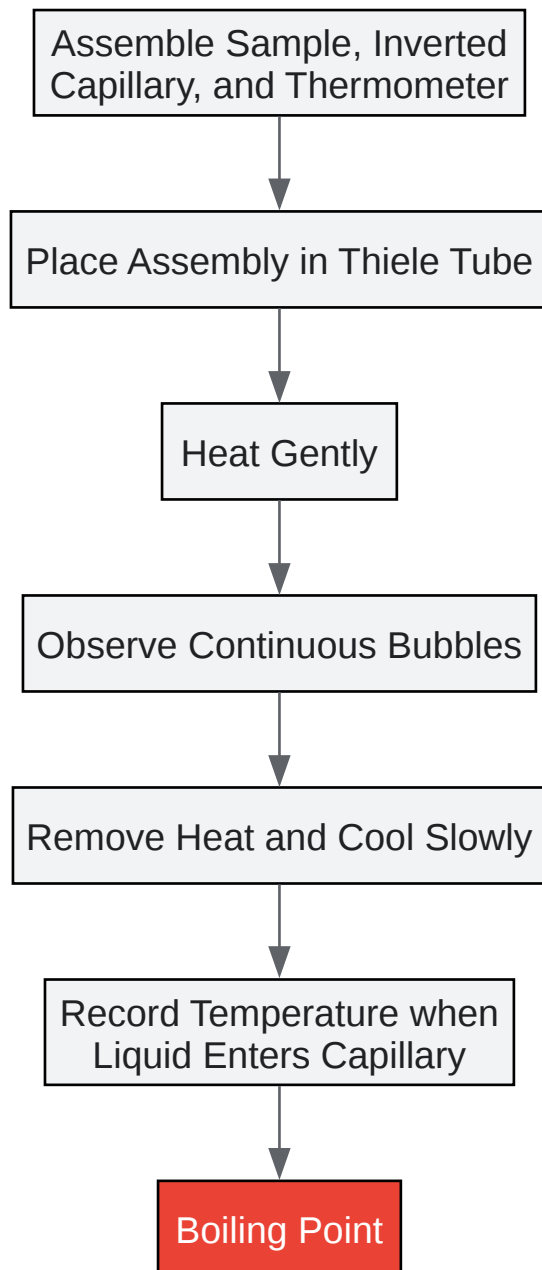
Synthesis of 4,4'-di-tert-Butylbiphenyl



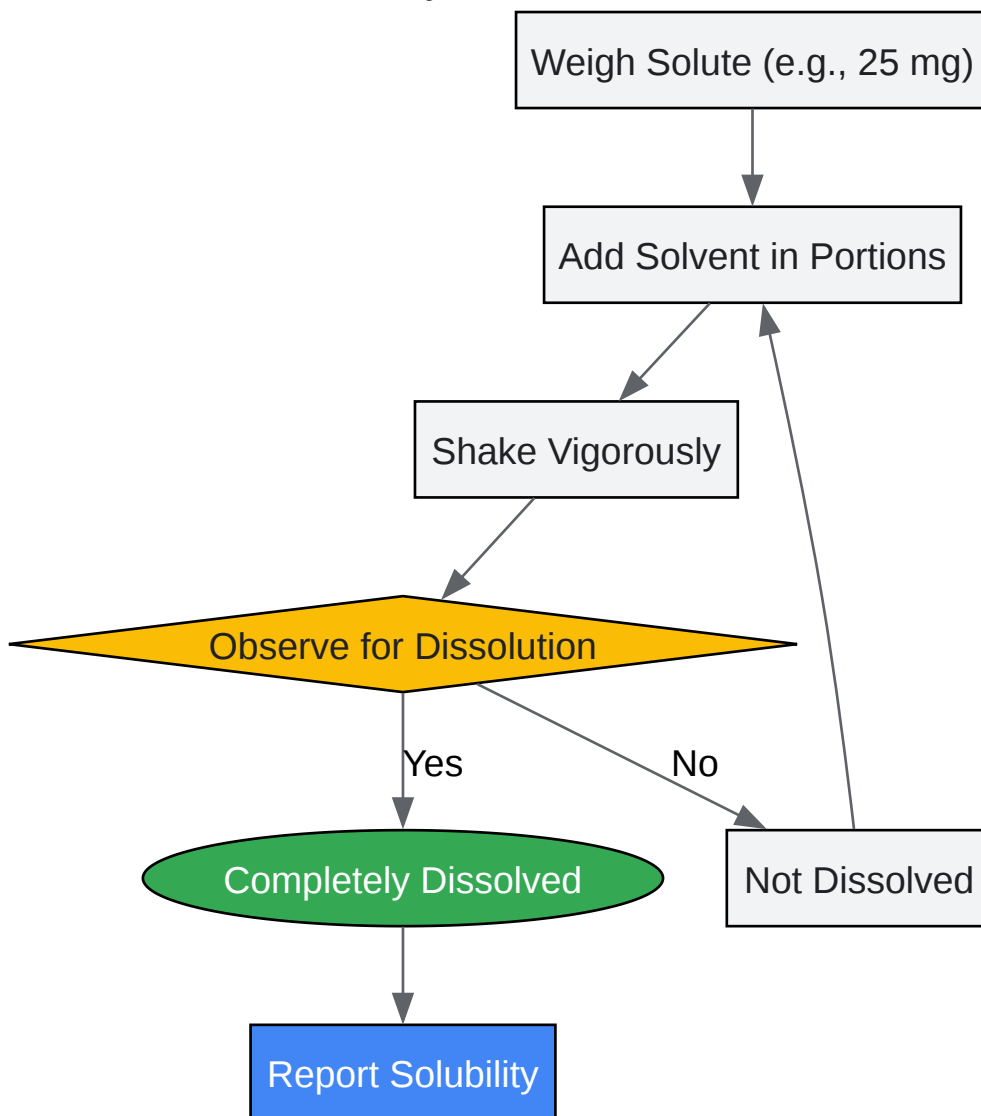
Melting Point Determination



Boiling Point Determination (Thiele Tube)



Solubility Determination



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